

Safeguarding Your Research: A Comprehensive Guide to Handling 9-Iodophenanthrene

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Compound of Interest

Compound Name: **9-Iodophenanthrene**

Cat. No.: **B092893**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **9-Iodophenanthrene**, ensuring a secure laboratory environment.

Chemical and Physical Properties

A clear understanding of a compound's properties is the foundation of safe handling. Below is a summary of key data for **9-Iodophenanthrene**.

Property	Value
Molecular Formula	C ₁₄ H ₉ I ^[1]
Molecular Weight	304.13 g/mol ^[1]
Melting Point	91-93 °C
Appearance	Light yellow to yellow solid ^[2]
Solubility	Insoluble in water ^[3]

Hazard Identification and Personal Protective Equipment (PPE)

9-Iodophenanthrene is classified with specific hazard warnings. Adherence to the recommended Personal Protective Equipment (PPE) is mandatory to mitigate risks.

Hazard Classifications:

- Causes skin irritation (H315)[[1](#)]
- Causes serious eye irritation (H319)[[1](#)]
- May cause respiratory irritation (H335)[[1](#)]

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of the solid powder, which can cause respiratory irritation.
Eye Protection	Chemical safety goggles or glasses with side shields	To protect eyes from dust particles that can cause serious irritation.[4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact, which can lead to irritation.[4]
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.[4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **9-Iodophenanthrene** is crucial for minimizing exposure and ensuring safety.

1. Preparation:

- Ensure a calibrated analytical balance and all necessary glassware are clean and readily available.
- Work should be conducted within a certified chemical fume hood to control dust and vapors.
[[5](#)]

- Don all required PPE before handling the compound.

2. Weighing and Aliquoting:

- Carefully weigh the desired amount of **9-Iodophenanthrene** on a tared weigh boat or paper.
- Avoid creating dust. If any material is spilled, clean it up immediately following the spill response protocol.
- Transfer the weighed solid to the reaction vessel or container.

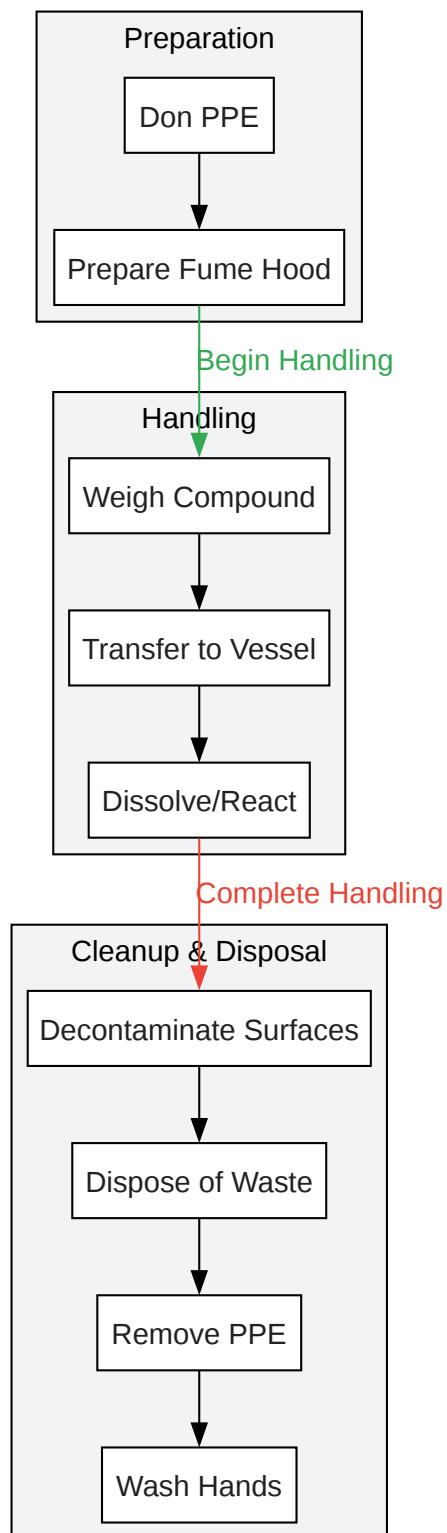
3. Dissolution and Reaction:

- Add the solvent to the solid in the fume hood.
- If heating is required, use a controlled heating mantle and ensure proper ventilation.
- Monitor the reaction for any unexpected changes.

4. Post-Handling:

- Decontaminate all surfaces, glassware, and equipment used.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water after the procedure is complete.[\[4\]](#)

Safe Handling Workflow for 9-Iodophenanthrene

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Safe Handling Workflow Diagram

Disposal Plan

Proper disposal of **9-Iodophenanthrene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Collect unused **9-Iodophenanthrene**, contaminated weigh boats, and gloves in a dedicated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **9-Iodophenanthrene** should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.[\[4\]](#)[\[6\]](#)
- Contaminated Sharps: Any contaminated needles or sharp objects must be disposed of in a designated sharps container.

2. Container Management:

- All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**9-Iodophenanthrene**".
- Keep waste containers closed except when adding waste.
- Store waste containers in a designated satellite accumulation area.

3. Final Disposal:

- Arrange for the pickup and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department.
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)

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